

Personal protective equipment for handling Tefluthrin

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Compound of Interest

Compound Name: Tefluthrin

Cat. No.: B143116

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Essential Safety and Handling Guide for Tefluthrin

This guide provides critical safety and logistical information for laboratory professionals working with **Tefluthrin**. Adherence to these procedures is paramount to ensure personal safety and proper disposal.

Personal Protective Equipment (PPE)

Tefluthrin is classified as a highly toxic substance, fatal if swallowed, inhaled, or absorbed through the skin.^{[1][2][3]} Therefore, stringent adherence to personal protective equipment protocols is mandatory.

PPE Category	Required Equipment	Specifications and Usage
Hand Protection	Chemical-resistant gloves	Use unlined, elbow-length gloves made of nitrile, butyl, or neoprene.[2][4] Natural rubber gloves are only suitable for handling dry formulations.[4] Always wash the outside of gloves before removal and discard disposable gloves after each use.[5]
Eye and Face Protection	Safety goggles and face shield	Wear snug-fitting, non-fogging safety goggles.[4] A full-face shield worn over goggles is required when there is a risk of splashing or when handling concentrates.[4]
Respiratory Protection	Respirator	A respirator is required, especially during mixing, loading, or when there is a risk of inhalation of dust or aerosols.[4][6] For concentrates, a disposable filtering facepiece respirator (FFP3) or equivalent is recommended.[7]
Body Protection	Chemical-resistant suit or coveralls and apron	Wear a clean, dry protective suit that covers the entire body from wrists to ankles.[4] A chemical-resistant apron should be worn over the suit when mixing, loading, or cleaning equipment.[4][8]
Footwear	Chemical-resistant boots	Wear chemical-resistant boots.[2] Pants should be worn

outside of the boots to prevent pesticides from entering.[5]

Safe Handling and Operational Procedures

Storage:

- Store **Tefluthrin** in a secure, locked, and well-ventilated area away from direct sunlight, heat, and ignition sources.[2][9]
- Keep containers tightly sealed in their original, light-shielding packaging.[9]

Handling:

- Preparation: Before handling, ensure safety showers and eye-wash stations are accessible. [9] Read the product-specific Safety Data Sheet (SDS) thoroughly.
- Engineering Controls: Handle **Tefluthrin** in a designated area with local exhaust ventilation or within a chemical fume hood to minimize inhalation exposure.[9]
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[6][9] Wash hands and face thoroughly with soap and water after handling and before breaks.[9][10]
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[6][9] Do not breathe dust or vapor.[6]

First Aid:

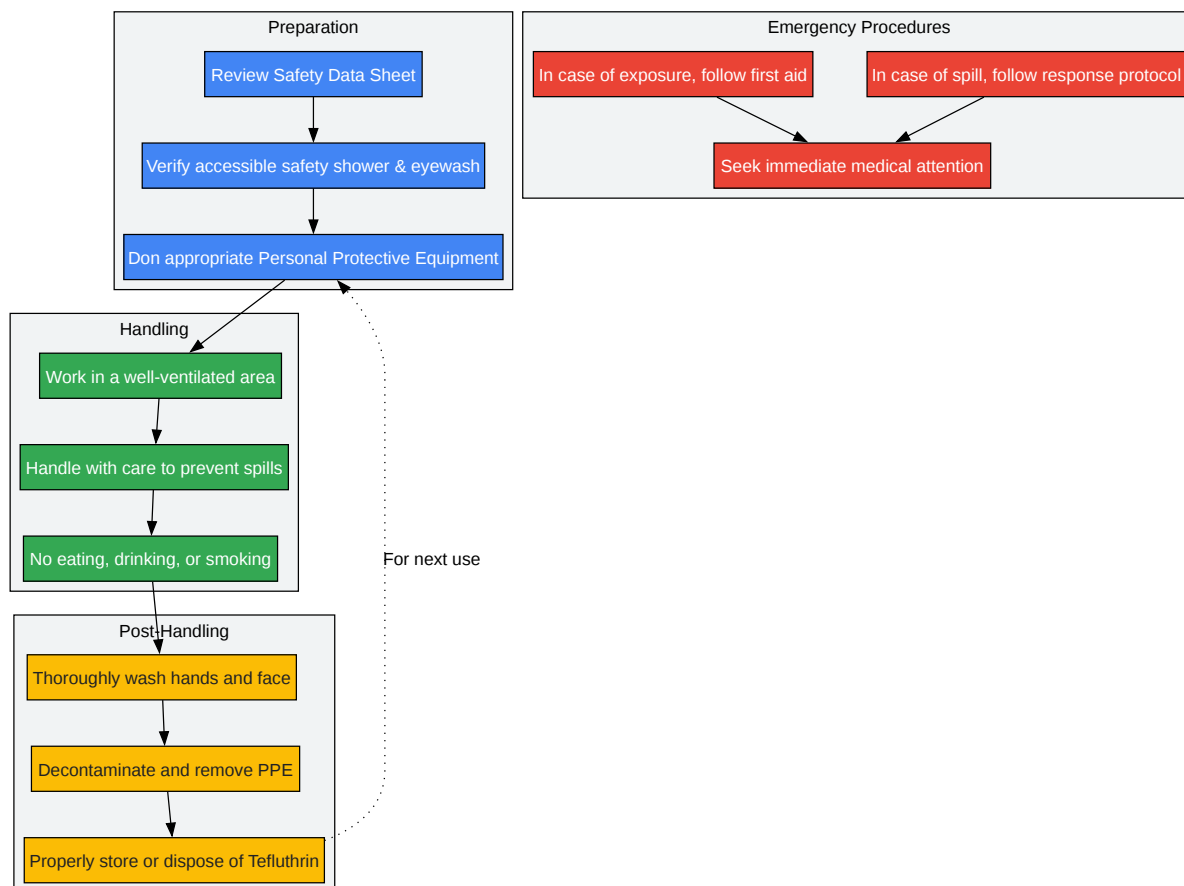
- In case of skin contact: Immediately remove all contaminated clothing and wash the affected area with plenty of soap and water.[2][9] Seek immediate medical attention.[6][9]
- In case of eye contact: Rinse cautiously with water for several minutes.[2][9] Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical advice.[2][9]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[9] Seek immediate medical attention.[6][9]

- If swallowed: Rinse mouth and call a poison control center or doctor immediately for treatment advice.[1][2][9] Do not induce vomiting unless instructed to do so by a medical professional.[2]

Spill Response:

- Isolate the Area: Immediately isolate the spill area and prevent unauthorized personnel from entering.[9]
- Personal Protection: Wear the appropriate PPE as detailed above before addressing the spill.[9]
- Containment and Cleanup: For dry spills, carefully sweep or use suction to collect the material, avoiding dust generation.[2][9] For liquid spills, absorb with an inert material like vermiculite.[2]
- Decontamination: Wash the spill area with water, but prevent the runoff from entering drains or waterways.[2][9]
- Waste Disposal: Collect all contaminated materials in a sealed, labeled container for disposal as toxic waste according to local regulations.[2][9]

Safe Handling Workflow



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Caption: Workflow for the safe handling of **Tefluthrin**.

Disposal Plan

The disposal of **Tefluthrin** and its containers must be handled by an authorized waste disposal contractor.^[9]

- **Unused Product:** Unwanted or expired **Tefluthrin** should be disposed of as hazardous waste in accordance with local, state, and federal regulations.^{[1][11]} Do not pour down drains or into the environment.^[12]
- **Empty Containers:** Do not reuse empty containers.^[13] Triple rinse containers, puncture them to prevent reuse, and dispose of them according to the manufacturer's instructions and local regulations.^{[12][13]} The rinse water should be collected and used to dilute the next batch or disposed of as hazardous waste.^[13]
- **Contaminated Materials:** All materials used for spill cleanup or any contaminated PPE must be collected in sealed containers and disposed of as toxic waste.^[2]

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